

2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide: Proper Disposal Procedures

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Compound of Interest

Compound Name: 2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide

CAS No.: 224048-89-9

Cat. No.: B1351463

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Executive Summary

This guide outlines the mandatory disposal protocols for **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** (CAS: 133627-46-0).^{[1][2][3]} As a halogenated pyridine derivative, this compound requires strict segregation from non-halogenated waste streams.^{[1][2][3]} Improper disposal not only violates environmental regulations (RCRA/CLP) but can damage incinerator scrubbers due to the generation of acidic gases (HCl/NO_x) during combustion.^{[2][3]}

This document replaces generic "refer to SDS" advice with a specific, actionable workflow designed for research environments.

Part 1: Chemical Characterization & Hazard Profiling^{[1][2][3]}

Effective disposal begins with understanding what we are discarding.^{[2][3]} This molecule is not merely "organic waste"; it is a chlorinated nitrogen heterocycle.^{[2][3]}

Physicochemical Properties Relevant to Disposal[2][4][5][6]

Property	Data	Operational Implication
Molecular Formula	ngcontent-ng-c567981813="" _ngghost-ng-c1980439775="" class="inline ng-star-inserted">	Contains Chlorine.[2][3][4][5][6] [7][8][9] Must enter Halogenated Waste stream.[2] [3][10]
Physical State	Solid (Powder)	Dust control measures required during transfer.[2][3]
Acidity/Basicity	Weakly Basic (Pyridine rings)	Do not mix with strong oxidizing acids (e.g., Nitric Acid) in waste containers.[2][3]
Combustion Products	HCl, NOx, CO, CO2	Requires incineration with secondary scrubbing (scrubbed combustion).[1][2][3]
Solubility	DMSO, Methanol, DCM	Compatible with standard organic waste solvents.[1][2][3]

Hazard Identification (GHS)[3]

- H315: Causes skin irritation.[2][3][9]
- H319: Causes serious eye irritation.[2][3][7][9]
- H335: May cause respiratory irritation.[2][3][4][9]
- Environmental: Harmful to aquatic life (treat as marine pollutant).[2][3]

Part 2: Waste Stream Classification Logic

The Critical Pivot: The Chlorine Atom In waste management, the presence of the chlorine atom on the nicotinamide ring is the deciding factor.[1][2][3]

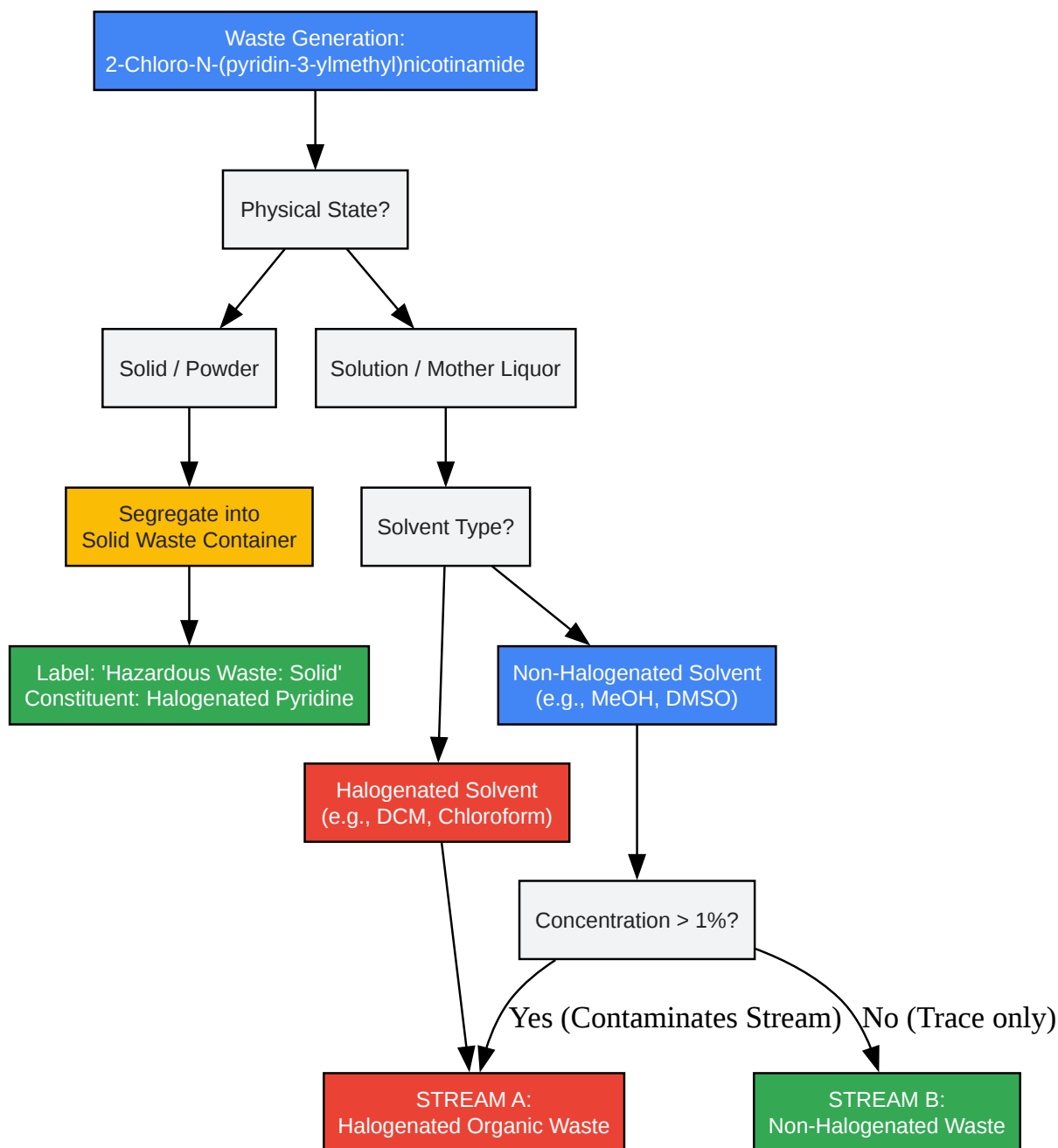
- Non-Halogenated Stream: Low-cost incineration.[2][3]

- Halogenated Stream: High-temperature incineration with acid gas scrubbing.[\[2\]](#)[\[3\]](#)

Rule: If **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** is dissolved in a non-halogenated solvent (like Acetone) at a concentration >1-2%, the entire mixture is reclassified as Halogenated Waste.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Diagram 1: Waste Classification Decision Tree

This logic ensures you select the correct waste container, preventing costly re-classification fees.[\[1\]](#)[\[2\]](#)[\[3\]](#)



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Caption: Decision logic for classifying waste streams based on physical state and solvent composition.

Part 3: Step-by-Step Disposal Protocols

Protocol A: Solid Waste Disposal (Pure Compound)

Scenario: Disposing of expired reagent or excess solid from synthesis.[\[2\]](#)[\[3\]](#)

- PPE Verification:
 - Nitrile gloves (double gloving recommended).[\[2\]](#)[\[3\]](#)[\[10\]](#)
 - Safety goggles.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[10\]](#)
 - Lab coat.[\[2\]](#)[\[3\]](#)[\[10\]](#)[\[11\]](#)
 - Respiratory: If handling >10g of fine powder outside a fume hood, use an N95 or P100 respirator.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Primary Containment:
 - Place the solid into a clear, sealable polyethylene bag (Zip-lock style) or a screw-top wide-mouth jar.
 - Why: Prevents dust dispersion when the main waste drum is opened.[\[2\]](#)[\[3\]](#)
- Secondary Containment:
 - Place the sealed bag/jar into the laboratory's Solid Hazardous Waste Drum.
- Labeling:
 - Tag must read: "Solid Waste: **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide**".[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Check the box for "Halogenated" or "Toxic".[\[2\]](#)

Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Scenario: Disposing of reaction mixtures containing the compound.[\[2\]](#)[\[3\]](#)

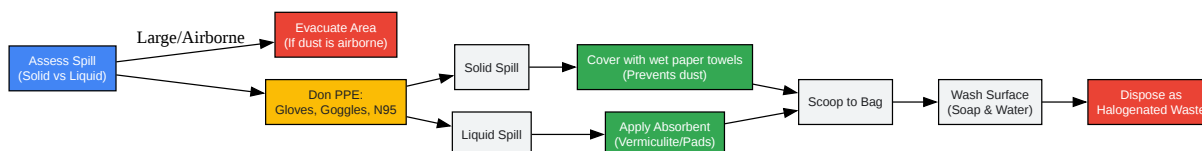
- Compatibility Check (The Self-Validating Step):

- Action: Measure pH of the solution.
- Requirement: pH must be between 4 and 10.[2][3]
- Reasoning: Highly acidic wastes ($\text{pH} < 2$) can react with other organics in the drum to generate heat or gas.[2][3] If acidic, neutralize with Sodium Bicarbonate before disposal.[1][2][3]
- Stream Selection:
 - Pour into the Halogenated Solvent Waste carboy (Red tag/stripe is standard in many labs).[2][3]
 - Never pour this into the Non-Halogenated (Acetone/Ethanol) stream.[2][3] Even small amounts of chlorine can cause the waste hauler to reject the entire non-halogenated drum, leading to "off-spec" fines.[1][2][3]
- Rinsing:
 - Triple rinse the original glassware with a small amount of Acetone or DCM.[2][3]
 - Add rinsate to the same Halogenated Waste carboy.[2][3]

Part 4: Emergency Procedures (Spill Management)

In the event of a spill, the priority is preventing the dust from becoming airborne (inhalation hazard) and preventing drain contamination.[1][2][3]

Diagram 2: Spill Response Workflow



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Caption: Operational workflow for containing and cleaning spills of halogenated pyridine derivatives.

Specific Spill Steps[1][4][13]

- Do NOT Dry Sweep: Dry sweeping creates dust.[2][3]
- Dampen: If the spill is solid powder, gently cover with paper towels dampened with water or ethanol to suppress dust.[1][2][3]
- Decontaminate: After scooping up the material, wash the surface with a mild detergent (1% Alconox or similar).[2][3] The pyridine ring structure can adhere to surfaces; a surfactant ensures complete removal.[2][3]

Part 5: Regulatory Compliance & Codes[1][2]

When filling out your hazardous waste manifest, use the following codes. Note that while this specific molecule is not "P-listed" (acutely toxic) by name, it falls under specific categories due to its chemistry.

Authority	Code	Description
US EPA (RCRA)	D001 / F002	If in flammable solvent or mixed with spent halogenated solvents.[2][3]
US EPA (RCRA)	Not Listed	As a pure solid, it is not P-listed.[1][2][3] Dispose of as "Hazardous Waste, Solid, N.O.S." [1][2][3] (Not Otherwise Specified).
EU (EWC)	07 05 13*	Solid wastes containing hazardous substances (Pharmaceutical manufacture).
DOT (Shipping)	UN 2811	Toxic solids, organic, n.o.s. (2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide).[1][2][3]

Note on "P-Listing": Do not confuse this with 4-Aminopyridine (P008) or Nicotine (P075).[2][3] This molecule is a building block and does not carry a specific P-code, but must be treated with the same rigor as toxic halogenated waste.[1][2][3]

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press.[2][3] Retrieved from [\[Link\]](#)
- US Environmental Protection Agency (EPA). (2023).[2][3] Defining Hazardous Waste: Listed and Characteristic Wastes. Retrieved from [\[Link\]](#)
- PubChem. (2023).[2][3] Compound Summary: **2-Chloro-N-(pyridin-3-ylmethyl)nicotinamide** (CAS 133627-46-0).[1][2][3] Retrieved from [\[Link\]](#)

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Sources

- 1. Waste Code [rcrainfo.epa.gov]
- 2. my.alfred.edu [my.alfred.edu]
- 3. adem.alabama.gov [adem.alabama.gov]
- 4. fishersci.com [fishersci.com]
- 5. chemscene.com [chemscene.com]
- 6. d3qi0qp55mx5f5.cloudfront.net [d3qi0qp55mx5f5.cloudfront.net]
- 7. fishersci.com [fishersci.com]
- 8. echemi.com [echemi.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 11. reed.edu [reed.edu]
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